

1,3-Dimethyladamantane: A Versatile Building Block in Organic Synthesis and Drug Discovery

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Compound of Interest

Compound Name: 1,3-Dimethyladamantane

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dimethyladamantane, a unique polycyclic alkane, has emerged as a significant building block in modern organic synthesis.^[1] Its rigid, three-dimensional cage-like structure, coupled with the presence of two methyl groups at the bridgehead positions, imparts distinct chemical and physical properties that are highly sought after in medicinal chemistry and materials science.^{[2][3]} This technical guide provides a comprehensive overview of **1,3-dimethyladamantane**, covering its synthesis, functionalization, and applications, with a particular focus on its pivotal role in the development of the anti-Alzheimer's drug, Memantine. Detailed experimental protocols, quantitative data, and visualizations of key pathways and workflows are presented to serve as a valuable resource for professionals in the field.

Physicochemical Properties of 1,3-Dimethyladamantane

1,3-Dimethyladamantane is a colorless, volatile solid with a low odor at room temperature.^[3] Its adamantane core provides exceptional thermal stability and a lipophilic character, rendering it soluble in non-polar organic solvents and largely insoluble in water.^[2] The key physicochemical properties of **1,3-dimethyladamantane** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₀	[1]
Molecular Weight	164.29 g/mol	[1]
CAS Number	702-79-4	[1]
Appearance	Colorless solid	[3]
Melting Point	-30 °C	[4]
Boiling Point	201.5 °C	[4]
Density	0.886 g/mL at 25 °C	[5]
Refractive Index (n _{20/D})	1.478	[5]
Solubility	Insoluble in water; Soluble in non-polar organic solvents	[2]

Spectroscopic Data

The structural elucidation of **1,3-dimethyladamantane** and its derivatives relies heavily on spectroscopic techniques. The following table summarizes key spectroscopic data.

Spectrum Type	Data for 1,3-Dimethyladamantane	Reference(s)
¹ H NMR (CDCl ₃)	Signals corresponding to the distinct proton environments within its structure are observed.	[6]
¹³ C NMR (CDCl ₃)	Distinct signals for quaternary carbons (C-CH ₃), CH, CH ₂ and CH ₃ groups.	[7]
Mass Spectrometry (EI)	Molecular Ion (M ⁺): 164 m/z	[8]
Infrared (IR) Spectroscopy	Characteristic peaks for the adamantane cage and C-H bonds are present.	[9]

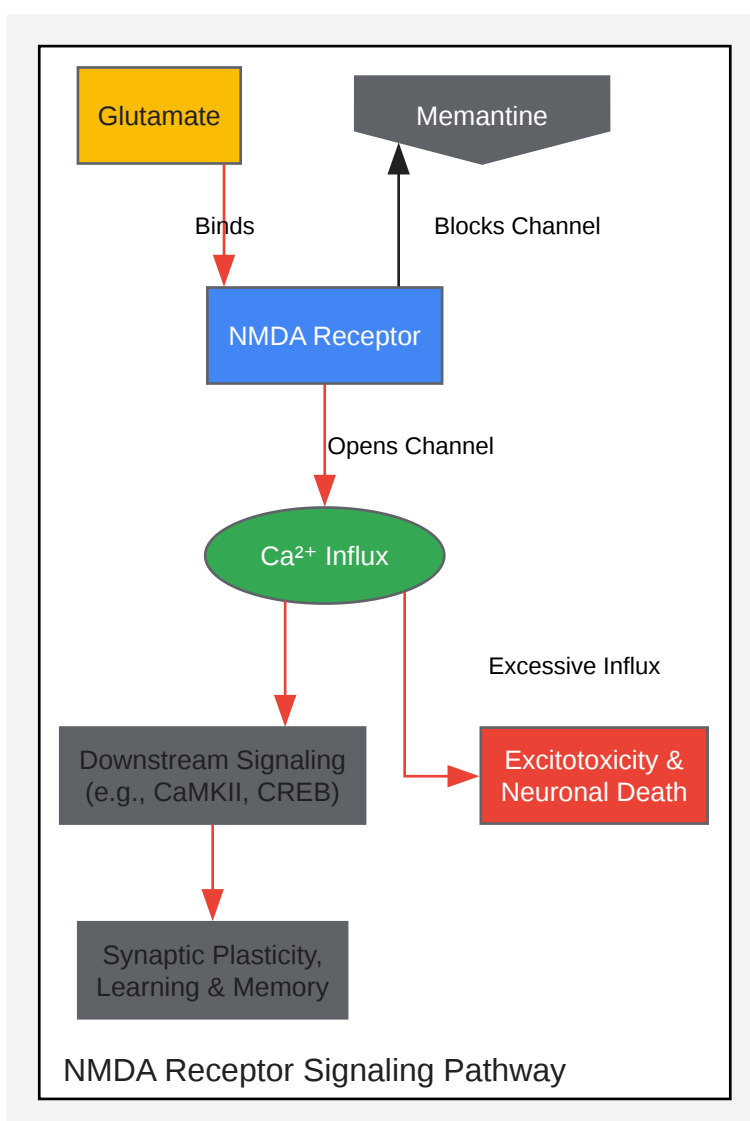
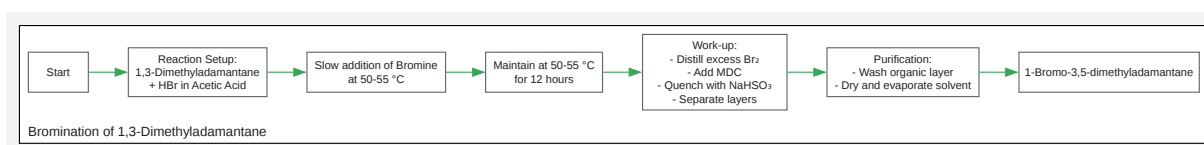
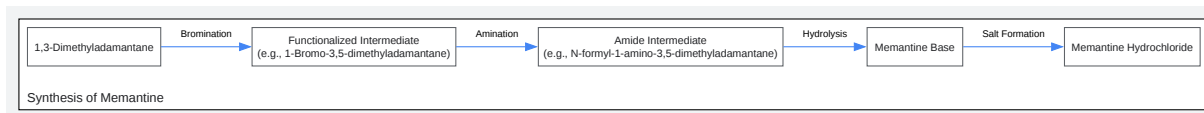
1,3-Dimethyladamantane in Organic Synthesis

The rigid adamantane scaffold of **1,3-dimethyladamantane** serves as a versatile platform for the introduction of various functional groups, leading to a diverse array of derivatives with tailored properties.

Synthesis of Memantine (1-amino-3,5-dimethyladamantane)

The most prominent application of **1,3-dimethyladamantane** is as a key intermediate in the synthesis of Memantine, an N-methyl-D-aspartate (NMDA) receptor antagonist used for the treatment of moderate-to-severe Alzheimer's disease.[10][11] Several synthetic routes have been developed, with a common strategy involving the initial functionalization of a bridgehead position followed by amination.

A generalized workflow for the synthesis of Memantine is depicted below.



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